

Essential Safety and Logistical Information for Handling Limertinib

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Subject: Personal Protective Equipment, Operational and Disposal Plans for Limertinib

This document provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **limertinib**. As a potent third-generation EGFR tyrosine kinase inhibitor used in non-small cell lung cancer research, proper safety protocols are crucial to minimize exposure and ensure a safe laboratory environment.[1][2] While a specific Safety Data Sheet (SDS) for **limertinib** is not publicly available, the following recommendations are based on guidelines for handling hazardous drugs (HDs), including similar compounds like Osimertinib.[3][4][5]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent dermal, inhalation, and ocular exposure to **limertinib**. All personnel handling this compound should be trained in the proper use, removal, and disposal of PPE.

Table 1: Recommended Personal Protective Equipment for Handling Limertinib



Activity	Recommended PPE
Receiving and Unpacking	Single pair of chemotherapy gloves
Storage and Inventory	Single pair of chemotherapy gloves
Preparation (Weighing, Dissolving)	Double pair of chemotherapy gloves, disposable gown, eye protection (safety glasses or goggles), and a face shield if there is a splash risk. All manipulations should be performed in a certified biological safety cabinet (BSC) or a containment ventilated enclosure (CVE).
Administration (In Vitro/In Vivo)	Double pair of chemotherapy gloves, disposable gown, and eye protection.
Waste Disposal	Double pair of chemotherapy gloves, disposable gown, and eye protection.
Spill Cleanup	Double pair of chemotherapy gloves, disposable gown, eye and respiratory protection (N95 or higher), and shoe covers.

Operational Plan for Safe Handling

A systematic approach to handling **limertinib** from receipt to disposal is essential for minimizing risk.

- 1. Receiving and Storage:
- Upon receipt, visually inspect the container for any damage or leakage.
- Wear a single pair of chemotherapy-tested gloves during unpacking.
- Store **limertinib** in its original, tightly sealed container in a designated, well-ventilated, and restricted-access area.
- Follow the manufacturer's recommendations for storage temperature, which is typically at -20°C for up to one month or -80°C for up to six months for stock solutions.[1]





2. Preparation:

- All manipulations of powdered **limertinib**, including weighing and reconstitution, must be conducted in a certified Class II Biological Safety Cabinet (BSC) or a Containment Ventilated Enclosure (CVE) to prevent aerosolization and inhalation.
- Wear double chemotherapy-tested gloves, a disposable gown made of a low-permeability fabric, and eye protection.[6]
- Use a dedicated set of equipment (e.g., spatulas, weighing paper, tubes) for handling limertinib to prevent cross-contamination.
- When dissolving, add the solvent slowly to the powder to minimize splashing. **Limertinib** is soluble in DMSO.[2]

3. Administration:

- During in vitro or in vivo administration, wear appropriate PPE, including double gloves and a disposable gown.
- Use Luer-Lok syringes and other closed-system transfer devices (CSTDs) where feasible to minimize the risk of spills and leaks.

4. Emergency Procedures:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention.[7]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[7]
- Spill: Evacuate the area. Wear appropriate spill cleanup PPE. Contain the spill using absorbent pads. Clean the area with a deactivating agent, followed by a thorough cleaning



with detergent and water. All materials used for spill cleanup should be disposed of as hazardous waste.

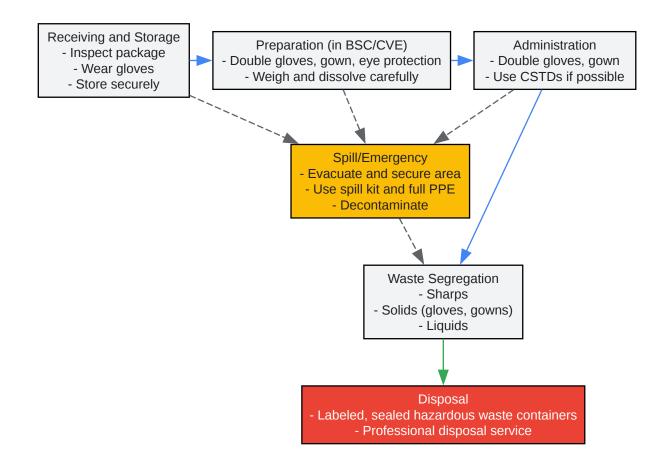
Disposal Plan

Proper disposal of **limertinib** and all contaminated materials is mandatory to prevent environmental contamination and accidental exposure.

- Unused Limertinib: Unused or expired limertinib should be disposed of as hazardous chemical waste in accordance with institutional and local regulations. It should not be disposed of in the regular trash or down the drain.
- Contaminated Materials: All disposable items that have come into contact with limertinib, including gloves, gowns, weighing paper, pipette tips, and culture plates, are considered "trace chemotherapy waste."[8] These items should be placed in a designated, leak-proof, and puncture-resistant hazardous waste container that is clearly labeled.
- Sharps: Needles, syringes, and other sharps contaminated with **limertinib** must be disposed of in a designated sharps container for hazardous waste.
- Waste Containers: All waste containers should be sealed when full and stored in a secure area until they are collected by a licensed hazardous waste disposal service.

Diagram 1: Workflow for Safe Handling and Disposal of Limertinib





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A workflow for the safe handling and disposal of limertinib.

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